

Mass Spectrometry Analysis of Habenariol: A Technical Guide

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Compound of Interest

Compound Name: *Habenariol*
CAS No.: 216752-89-5
Cat. No.: B15574293

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Habenariol is a naturally occurring phenolic compound first isolated from the semi-aquatic orchid *Habenaria repens*. Its unique chemical structure, bis(p-hydroxybenzyl)-2-isobutylmalate, has drawn interest due to its biological activities, including feeding deterrence against certain herbivores and potential antioxidant properties. This technical guide provides an in-depth overview of the mass spectrometry analysis of **Habenariol**, offering detailed experimental protocols, data interpretation, and visualization of its potential biological pathways. This document is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

- Systematic Name: bis(4-hydroxyphenyl)methyl (2R)-2-ethyl-2-hydroxy-4-methylpentanoate
- Molecular Formula: $C_{21}H_{26}O_5$

- Molecular Weight: 374.43 g/mol
- Key Structural Features: **Habenariol** is an ester characterized by a central 2-isobutylmalic acid core esterified with two p-hydroxybenzyl alcohol moieties. This structure confers its phenolic nature and dictates its fragmentation behavior in mass spectrometry.

Mass Spectrometry Analysis

Mass spectrometry is a pivotal technique for the structural elucidation and quantification of **Habenariol**. While comprehensive public data on the mass spectrometric behavior of **Habenariol** is limited, analysis of its constituent parts and related phenolic esters allows for a detailed theoretical fragmentation pattern to be proposed.

Experimental Protocols

Below are detailed protocols for the analysis of **Habenariol** using common mass spectrometry techniques. These are generalized protocols and may require optimization based on the specific instrumentation used.

1. Sample Preparation for Mass Spectrometry

- Objective: To extract and purify **Habenariol** from its natural source (*Habenaria repens*) for mass spectrometric analysis.
- Protocol:
 - Extraction: Lyophilized and ground plant material is extracted with a mixture of dichloromethane and methanol (1:1 v/v). The solvent is then evaporated under reduced pressure to yield a crude extract.
 - Fractionation: The crude extract is subjected to column chromatography over silica gel, eluting with a gradient of hexane and ethyl acetate to separate fractions based on polarity.
 - Purification: Fractions containing **Habenariol**, monitored by thin-layer chromatography (TLC), are further purified using high-performance liquid chromatography (HPLC) with a C18 column and a mobile phase of methanol and water.

- Sample for MS: The purified **Habenariol** is dissolved in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of 1 mg/mL for direct infusion or diluted further for LC-MS analysis.

2. Liquid Chromatography-Mass Spectrometry (LC-MS)

- Objective: To separate **Habenariol** from a complex mixture and obtain its mass spectrum.
- Protocol:
 - HPLC System: A standard HPLC system equipped with a C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m).
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B) at a flow rate of 0.2 mL/min.
 - Gradient Program: Start at 30% B, increase to 95% B over 15 minutes, hold for 5 minutes, and then return to initial conditions.
 - Mass Spectrometer: An electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer.
 - Ionization Mode: Both positive and negative ion modes should be evaluated. Negative ion mode is often effective for phenolic compounds.
 - MS Parameters:
 - Capillary Voltage: 3.5 kV
 - Nebulizer Pressure: 30 psi
 - Drying Gas Flow: 8 L/min
 - Gas Temperature: 325 °C
 - Mass Range: m/z 100-1000

3. Tandem Mass Spectrometry (MS/MS)

- Objective: To induce fragmentation of the **Habenariol** molecular ion to aid in structural elucidation.
- Protocol:
 - Precursor Ion Selection: The $[M-H]^-$ ion (in negative mode) or $[M+H]^+$ ion (in positive mode) of **Habenariol** is selected in the first mass analyzer.
 - Collision Gas: Argon or nitrogen.
 - Collision Energy: A range of collision energies (e.g., 10-40 eV) should be applied to obtain a comprehensive fragmentation spectrum.

Data Presentation: Predicted Fragmentation Pattern of Habenariol

The following table summarizes the predicted major fragments of **Habenariol** based on its chemical structure and known fragmentation patterns of similar phenolic esters. The primary cleavage is expected to be the loss of one or both p-hydroxybenzyl groups.

Ionization Mode	Precursor Ion (m/z)	Proposed Fragment Ion (m/z)	Neutral Loss	Putative Structure of Fragment
Negative (ESI)	373.17 $[M-H]^-$	265.11	C_7H_8O	$[M-H - p\text{-hydroxybenzyl alcohol}]^-$
Negative (ESI)	373.17 $[M-H]^-$	107.05	$C_{14}H_{19}O_4$	$[p\text{-hydroxybenzyl}]^-$
Positive (EI)	374.18 $[M]^+$	107.05	$C_{14}H_{19}O_5$	$[p\text{-hydroxybenzyl}]^+$ (base peak)

Biological Activity and Signaling Pathways

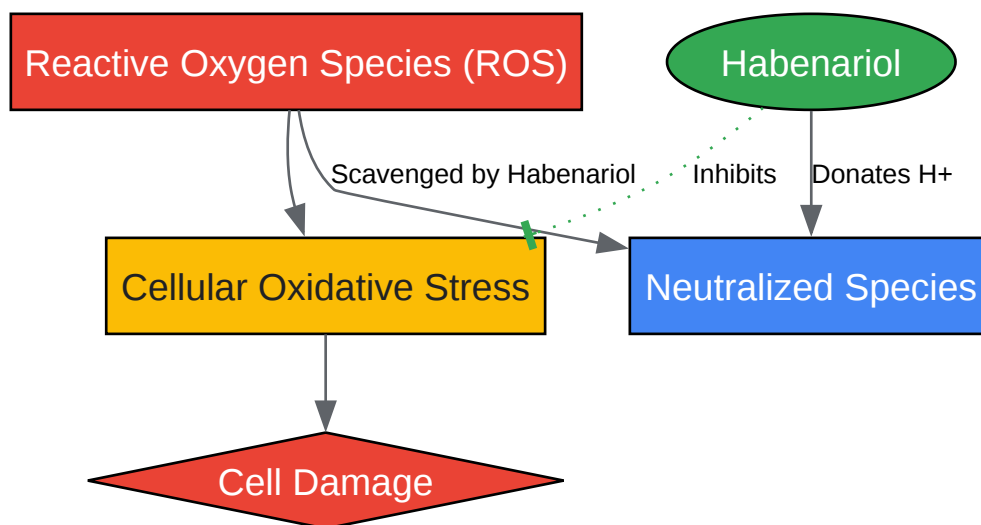
Habenariol has been reported to possess antioxidant and feeding deterrent properties. The phenolic hydroxyl groups are key to its antioxidant activity, likely acting as radical scavengers. While specific signaling pathways modulated by **Habenariol** are not extensively studied, its chemical structure suggests potential interactions with pathways involved in cellular stress and inflammation.

Visualizations



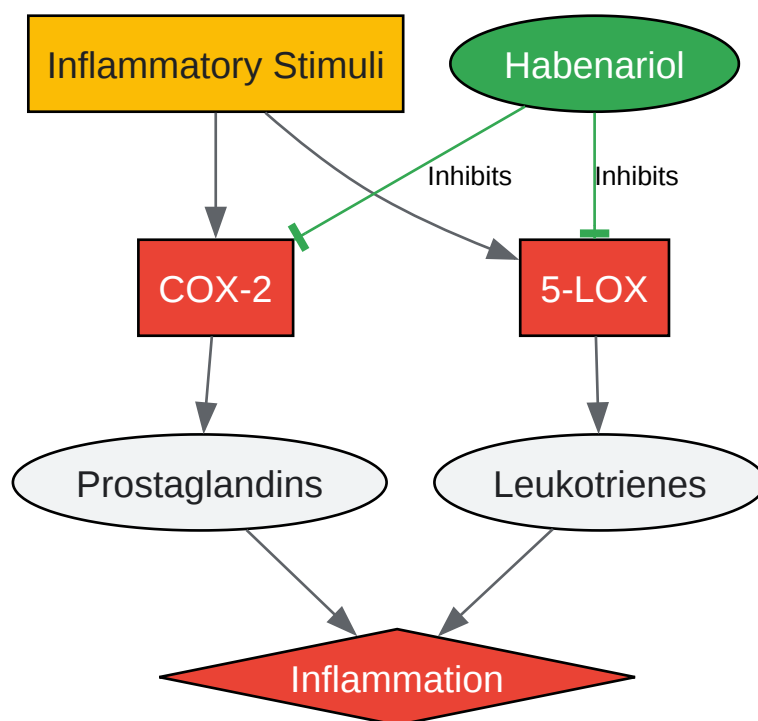
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Caption: Experimental workflow for the extraction, purification, and mass spectrometry analysis of **Habenariol**.



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Caption: Proposed antioxidant mechanism of **Habenariol** via radical scavenging.



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Caption: Hypothetical anti-inflammatory signaling pathway for **Habenariol** based on related compounds.

Conclusion

This technical guide provides a foundational understanding of the mass spectrometry analysis of **Habenariol**. While further experimental data is needed to fully characterize its fragmentation behavior and biological mechanisms, the information presented here offers a robust starting point for researchers. The detailed protocols and theoretical data will aid in the identification and future investigation of **Habenariol** and its potential therapeutic applications. As research progresses, a more complete picture of this intriguing natural product will undoubtedly emerge.

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